

Personal protective equipment for handling (R)-Amino-N-benzyl-3-methoxypropionamide

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Compound of Interest

Compound Name: (R)-Amino-N-benzyl-3-methoxypropionamide

Cat. No.: B196000

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Essential Safety and Handling Guide for (R)-Amino-N-benzyl-3-methoxypropionamide

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **(R)-Amino-N-benzyl-3-methoxypropionamide** (CAS: 196601-69-1). Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment. While this compound is an intermediate in the synthesis of the antiepileptic drug Lacosamide, comprehensive toxicological data is not readily available, warranting a cautious approach to its handling.

Summary of Chemical and Physical Properties

Property	Value	Source
CAS Number	196601-69-1	
Molecular Formula	C11H16N2O2	
Molecular Weight	208.26 g/mol	
Appearance	Colorless liquid or colorless to light yellow solid	
Storage Temperature	2-8°C, protect from light	
Purity	>95% (HPLC)	
Solubility	Soluble in Chloroform (Slightly), Methanol (Slightly, Sonicated), and DMSO (100 mg/mL with ultrasound)	
Stability	Hygroscopic	

Personal Protective Equipment (PPE)

Given the limited specific hazard data for **(R)-Amino-N-benzyl-3-methoxypropionamide**, a conservative approach to PPE is recommended, drawing parallels from structurally similar compounds which may cause serious eye irritation and skin burns. The following table summarizes the required PPE for various laboratory activities.

Activity	Required PPE	Material/Specification
Weighing and Solids Handling	Lab Coat, Gloves, Eye Protection	Chemical-resistant, disposable; Nitrile or Neoprene gloves; ANSI Z87.1 compliant safety glasses with side shields
Solution Preparation and Transfers	Lab Coat, Gloves, Eye Protection, Face Shield	Chemical-resistant, disposable; Nitrile or Neoprene gloves; ANSI Z87.1 compliant safety goggles; Full-face shield

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